

# ML404: A Potent Modulator of the Mitochondrial Permeability Transition Pore

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ML404

Cat. No.: B13433146

[Get Quote](#)

## An In-depth Technical Guide on the In Vitro Activity of a Promising Research Compound

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vitro activity of **ML404**, a potent and selective inhibitor of the mitochondrial permeability transition pore (mtPTP). **ML404**, also identified as Compound 38, has emerged as a significant tool for investigating the roles of the mtPTP in cellular physiology and pathology. Its potential therapeutic applications span a range of conditions, including multiple sclerosis (MS), amyotrophic lateral sclerosis (ALS), Alzheimer's disease (AD), muscular dystrophies (MD), myocardial infarction, and stroke.

## Quantitative Analysis of In Vitro Activity

The in vitro efficacy of **ML404** has been characterized by several key quantitative metrics, highlighting its potency and selectivity as an mtPTP inhibitor. The data summarized below is derived from studies assessing its impact on mitochondrial function.

Parameter	Value	Description
EC50 (Mitochondrial Swelling)	4.9 nM	The half-maximal effective concentration at which ML404 inhibits Ca <sup>2+</sup> -induced mitochondrial swelling, a direct indicator of mtPTP opening.
Calcium Retention Capacity (CRC)	14.8-fold increase at 12.5 µM	Measures the amount of Ca <sup>2+</sup> that mitochondria can sequester before the mtPTP opens. ML404 significantly enhances this capacity.
Relative Potency	2.3-fold more effective than GNX-865	A direct comparison of potency against another known mtPTP inhibitor.
Selectivity	>100 µM	ML404 does not disrupt mitochondrial coupling, a key measure of mitochondrial respiratory function, at concentrations below 100 µM, indicating a favorable selectivity window.

## Mechanism of Action

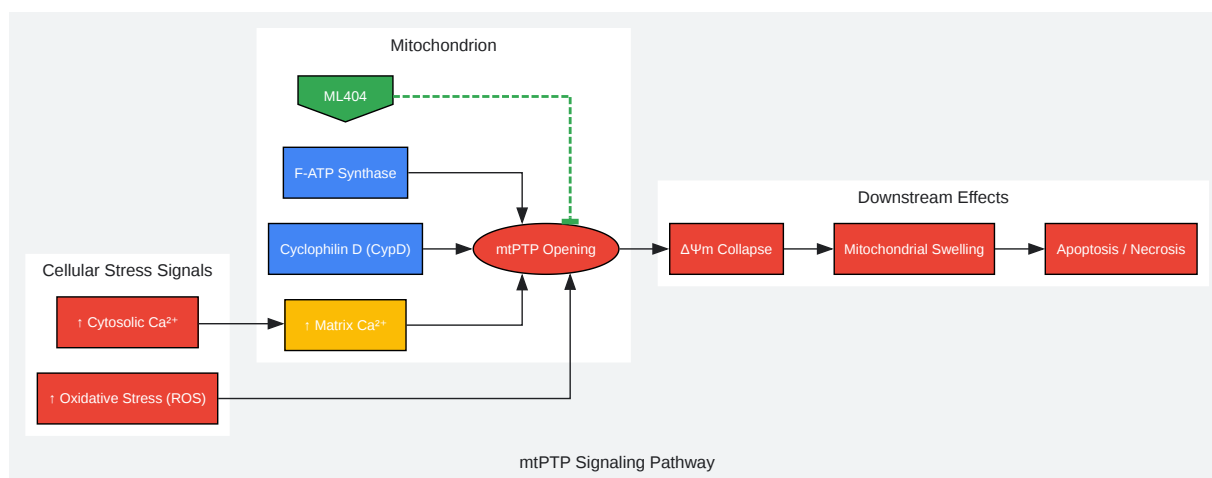
**ML404** exerts its biological effects through the direct inhibition of the mitochondrial permeability transition pore. The mtPTP is a high-conductance channel complex formed in the inner mitochondrial membrane under conditions of cellular stress, particularly high levels of matrix Ca<sup>2+</sup> and oxidative stress. Pathological opening of the mtPTP leads to the dissipation of the mitochondrial membrane potential, uncoupling of oxidative phosphorylation, mitochondrial swelling, and the release of pro-apoptotic factors, ultimately culminating in cell death. By inhibiting the mtPTP, **ML404** helps maintain mitochondrial integrity and function, thereby protecting cells from these detrimental outcomes.

## Signaling Pathways and Experimental Workflows

To visually represent the complex biological processes associated with **ML404**'s mechanism of action and the experimental procedures used to characterize it, the following diagrams have been generated using the DOT language.

## Mitochondrial Permeability Transition Pore (mtPTP) Signaling

The mtPTP is a critical integrator of various cellular stress signals. Its regulation involves a complex interplay of proteins and second messengers. The diagram below illustrates the key components and signaling pathways that converge on the mtPTP.

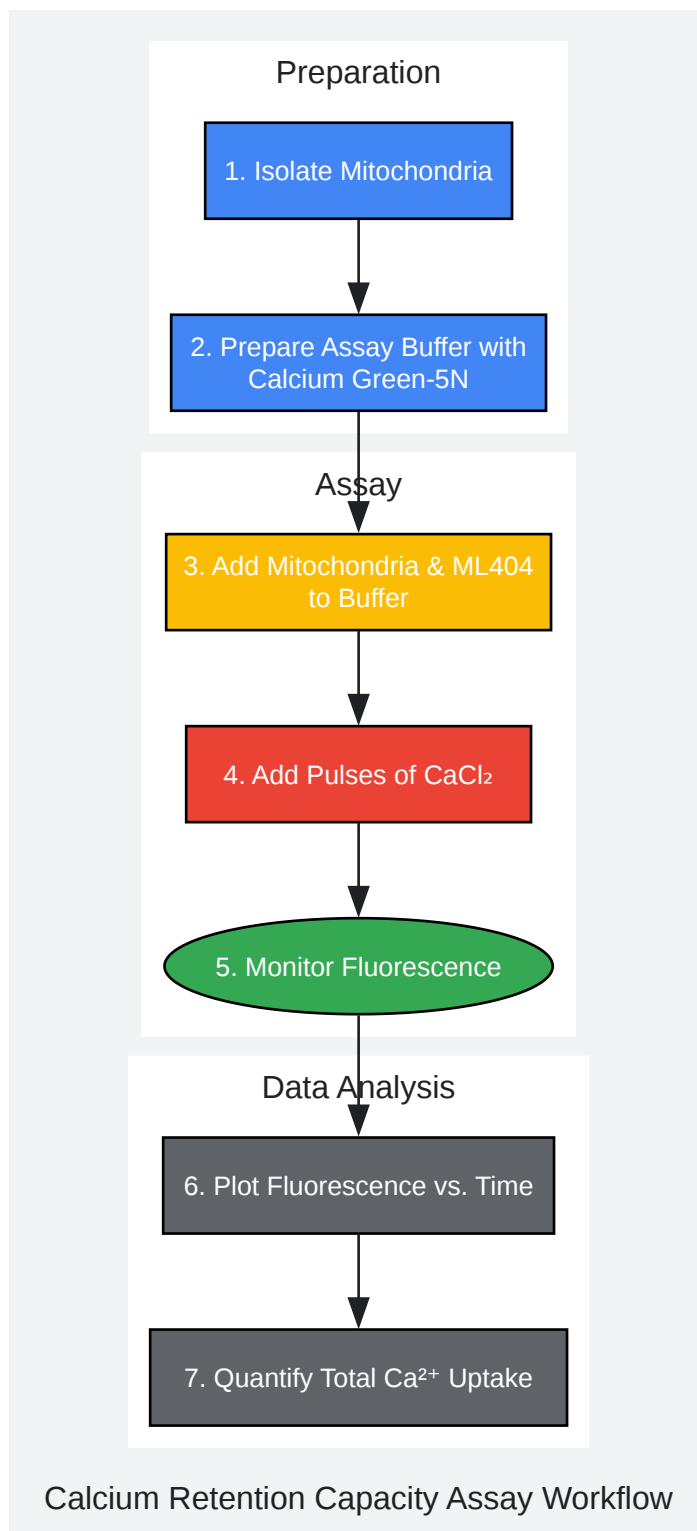
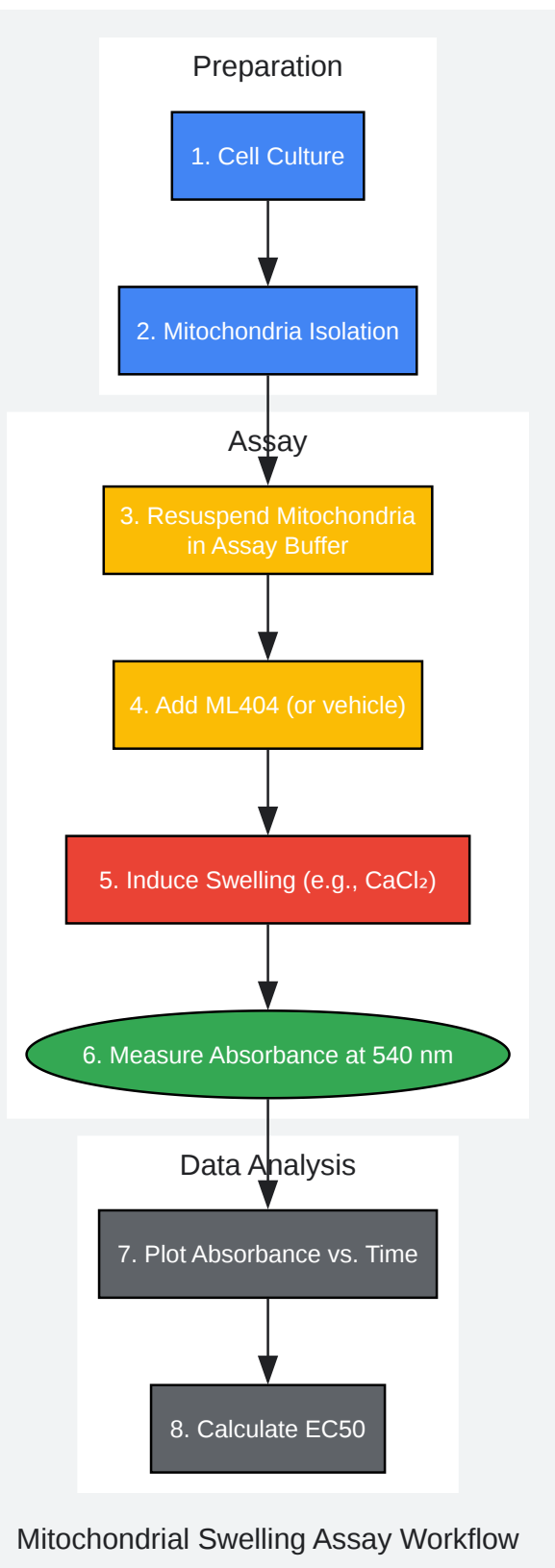


[Click to download full resolution via product page](#)

Caption: A simplified diagram of the mtPTP signaling pathway.

## Experimental Workflow: Mitochondrial Swelling Assay

The mitochondrial swelling assay is a fundamental technique to assess mtPTP opening. The workflow involves isolating mitochondria, inducing mtPTP opening with calcium, and measuring the change in absorbance over time.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [ML404: A Potent Modulator of the Mitochondrial Permeability Transition Pore]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13433146#ml404-in-vitro-activity]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)